Spectroscopic Characterization of N-(piperidin-3-ylmethyl)benzamide: A Technical Guide

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Compound of Interest

Compound Name:	*N-(piperidin-3-ylmethyl)benzamide*
CAS No.:	*155542-03-3*
Cat. No.:	*B2402163*

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This in-depth technical guide provides a comprehensive overview of the expected spectroscopic data for the compound **N-(piperidin-3-ylmethyl)benzamide**. Designed for researchers, scientists, and professionals in drug development, this document delves into the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The guide explains the rationale behind these predictions based on the compound's molecular structure and provides standardized protocols for experimental data acquisition.

Introduction to **N-(piperidin-3-ylmethyl)benzamide**

N-(piperidin-3-ylmethyl)benzamide is a molecule of interest in medicinal chemistry, featuring a benzamide group linked to a piperidine ring via a methylene bridge. The structural characterization of such molecules is paramount for confirming their identity, purity, and for elucidating their structure-activity relationships. Spectroscopic techniques are the cornerstone of this characterization. This guide will provide a detailed theoretical analysis of the expected spectroscopic signatures of **N-(piperidin-3-ylmethyl)benzamide**.

The molecular structure is as follows:

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Caption: Molecular structure of **N-(piperidin-3-ylmethyl)benzamide**.

Predicted ^{1}H and ^{13}C NMR Spectroscopic Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. Below are the predicted ^{1}H and ^{13}C NMR chemical shifts for **N-(piperidin-3-ylmethyl)benzamide**, along with their justifications.

Predicted ^{1}H NMR Data

Protons	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Integration
Ar-H (ortho)	7.8 - 7.9	Doublet (d)	2H
Ar-H (meta, para)	7.4 - 7.6	Multiplet (m)	3H
N-H (amide)	8.2 - 8.4	Triplet (t)	1H
CH_2-N (methylene bridge)	3.3 - 3.5	Triplet (t)	2H
Piperidine-H (axial, C2, C6)	2.9 - 3.1	Multiplet (m)	2H
Piperidine-H (equatorial, C2, C6)	2.5 - 2.7	Multiplet (m)	2H
Piperidine-H (C3)	1.8 - 2.0	Multiplet (m)	1H
Piperidine-H (C4, C5)	1.5 - 1.8	Multiplet (m)	4H
N-H (piperidine)	1.9 - 2.5	Broad singlet (br s)	1H

Justification of ^{1}H NMR Predictions:

- Aromatic Protons: The protons on the benzene ring are expected to appear in the aromatic region (7.0-8.0 ppm). The two protons ortho to the carbonyl group are deshielded and will likely appear as a doublet around 7.8-7.9 ppm. The meta and para protons will appear as a multiplet at a slightly upfield region of 7.4-7.6 ppm.

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- Amide Proton: The amide (N-H) proton is typically observed as a broad singlet or a triplet (if coupled to an adjacent CH_2) in the range of 8.2-8.4 ppm.
- Methylene Bridge Protons: The protons of the methylene group (CH_2) connecting the piperidine ring and the amide nitrogen are expected to be a triplet around 3.3-3.5 ppm due to coupling with the amide proton.
- Piperidine Protons: The protons on the piperidine ring will have complex splitting patterns and appear in the aliphatic region. The protons on the carbons adjacent to the nitrogen (C2 and C6) are expected between 2.5-3.1 ppm. The remaining piperidine protons will be found further upfield, between 1.5-2.0 ppm. The exact chemical shifts and multiplicities will depend on the chair conformation of the piperidine ring and the axial/equatorial positions of the protons.
- Piperidine N-H Proton: The proton on the piperidine nitrogen will likely appear as a broad singlet in the range of 1.9-2.5 ppm.

Predicted ^{13}C NMR Data

Carbon	Predicted Chemical Shift (δ, ppm)
C=O (amide)	167 - 168
Ar-C (quaternary)	134 - 135
Ar-C (para)	131 - 132
Ar-C (ortho)	128 - 129
Ar-C (meta)	127 - 128
CH_2-N (methylene bridge)	42 - 44
Piperidine-C (C2, C6)	46 - 48
Piperidine-C (C3)	38 - 40
Piperidine-C (C4, C5)	25 - 30

Justification of ^{13}C NMR Predictions:

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- Carbonyl Carbon: The amide carbonyl carbon is the most deshielded and is expected to appear around 167-168 ppm.
- Aromatic Carbons: The aromatic carbons will resonate in the 127-135 ppm range. The quaternary carbon attached to the carbonyl group will be the most downfield of the aromatic signals.
- Methylene Bridge Carbon: The carbon of the methylene linker is expected in the 42-44 ppm region.
- Piperidine Carbons: The carbons of the piperidine ring will appear in the aliphatic region. The carbons adjacent to the nitrogen (C2 and C6) will be the most downfield of the piperidine signals, around 46-48 ppm. The other ring carbons will be found between 25-40 ppm.

Predicted Infrared (IR) Spectroscopic Data

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule. The predicted characteristic IR absorption bands for **N-(piperidin-3-ylmethyl)benzamide** are summarized below.

Functional Group	Predicted Absorption Range (cm^{-1})	Intensity
N-H Stretch (amide)	3300 - 3350	Medium
N-H Stretch (piperidine)	3250 - 3300	Medium
C-H Stretch (aromatic)	3000 - 3100	Medium
C-H Stretch (aliphatic)	2850 - 3000	Medium-Strong
C=O Stretch (amide)	1640 - 1660	Strong
C=C Stretch (aromatic)	1450 - 1600	Medium
N-H Bend (amide)	1550 - 1570	Medium
C-N Stretch	1200 - 1350	Medium

Justification of IR Predictions:

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- N-H Stretches: Two distinct N-H stretching bands are expected: one for the secondary amide around 3300-3350 cm^{-1} and another for the secondary amine of the piperidine ring around 3250-3300 cm^{-1}.
- C-H Stretches: Aromatic C-H stretches will appear above 3000 cm^{-1}, while aliphatic C-H stretches from the piperidine and methylene groups will be observed below 3000 cm^{-1}.
- C=O Stretch: A strong absorption band corresponding to the amide carbonyl (Amide I band) is expected in the region of 1640-1660 cm^{-1}.
- N-H Bend: The N-H bending vibration of the secondary amide (Amide II band) is predicted to be in the 1550-1570 cm^{-1} range.

Predicted Mass Spectrometry (MS) Data

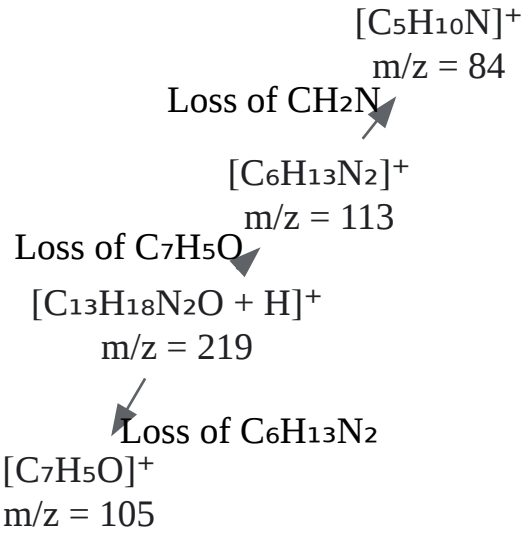
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **N-(piperidin-3-ylmethyl)benzamide** (Molecular Formula: $C_{13}H_{18}N_2O$), the expected molecular weight is approximately 218.29 g/mol .

Expected Molecular Ion Peak:

- $[M+H]^+$: m/z ≈ 219.15

Plausible Fragmentation Pathway: A common fragmentation pathway for this molecule would involve the cleavage of the bond between the methylene bridge and the piperidine ring, or the cleavage of the amide bond.

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Caption: A plausible fragmentation pathway for **N-(piperidin-3-ylmethyl)benzamide** in ESI-MS.

Justification of MS Predictions:

- m/z = 105: This fragment corresponds to the benzoyl cation, formed by cleavage of the amide C-N bond.
- m/z = 113: This fragment represents the protonated 3-(aminomethyl)piperidine portion, resulting from the loss of the benzoyl group.
- m/z = 84: This is a common fragment for piperidine-containing compounds, arising from the loss of a methyleneamine group from the m/z 113 fragment.

Experimental Protocols

To obtain the actual spectroscopic data for **N-(piperidin-3-ylmethyl)benzamide**, the following standardized protocols should be followed.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).

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- Instrument Setup: Use a 400 MHz or higher field NMR spectrometer.
- ^{1}H NMR Acquisition:
  - Acquire a one-pulse ^{1}H spectrum.
  - Set the spectral width to cover the range of -2 to 12 ppm.
  - Use a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Set the spectral width to cover the range of 0 to 200 ppm.
  - A larger number of scans will be required (e.g., 1024 or more) due to the lower natural abundance of ^{13}C.
- Data Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts to the residual solvent peak.

IR Spectroscopy Protocol

- Sample Preparation:
  - Solid Sample (ATR): Place a small amount of the solid sample directly on the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
  - Solid Sample (KBr pellet): Mix a small amount of the sample with dry potassium bromide (KBr) and press it into a thin pellet.
- Instrument Setup: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Collect a background spectrum of the empty sample compartment (or the KBr pellet without the sample).

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- Collect the sample spectrum over the range of 4000 to 400 cm^{-1}.
- Co-add a sufficient number of scans (e.g., 16 or 32) to improve the signal-to-noise ratio.

- Data Processing: The software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry Protocol

- Sample Preparation: Prepare a dilute solution of the compound (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrument Setup: Use an Electrospray Ionization (ESI) mass spectrometer coupled to a liquid chromatograph (LC-MS) or for direct infusion.
- Data Acquisition:
  - Introduce the sample into the ESI source.
  - Acquire the mass spectrum in positive ion mode to observe the $[M+H]^+$ ion.
  - Set the mass range to scan from m/z 50 to 500.
  - For fragmentation data (MS/MS), select the precursor ion (m/z 219) and apply collision-induced dissociation (CID).
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion and major fragment ions.

Conclusion

This technical guide provides a robust framework for understanding and predicting the spectroscopic characteristics of **N-(piperidin-3-ylmethyl)benzamide**. The predicted NMR, IR, and MS data, along with the detailed experimental protocols, offer a solid foundation for researchers engaged in the synthesis, characterization, and analysis of this and related compounds. Experimental verification of these predictions will be crucial for the definitive structural elucidation of **N-(piperidin-3-ylmethyl)benzamide**.

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